

Application Notes and Protocols for CI-HIBO

Stock Solution Preparation

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Compound of Interest

Compound Name: CI-HIBO

Cat. No.: B1662296

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Introduction

CI-HIBO ((RS)-2-amino-3-(4-chloro-3-hydroxy-5-isoxazolyl)propionic acid) is a potent and highly subtype-selective agonist for the α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor, showing preference for GluR1 and GluR2 subunits.^{[1][2]} As a crucial tool in neuroscience research, particularly in studies related to synaptic transmission and plasticity, the accurate and consistent preparation of **CI-HIBO** stock solutions is paramount for obtaining reliable and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **CI-HIBO** stock solutions.

Chemical Properties

A thorough understanding of the chemical properties of **CI-HIBO** is essential for its effective use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₆ H ₇ ClN ₂ O ₄	[1]
Molecular Weight	206.58 g/mol	[1]
CAS Number	909400-43-7	[3]
Appearance	Solid powder	
Purity	≥98%	

Solubility and Stability

The choice of solvent and storage conditions significantly impacts the potency and shelf-life of the **CI-HIBO** stock solution.

Solvent	Solubility	Stability of Stock Solution	Reference
DMSO	Soluble	2 weeks at 4°C 6 months at -80°C	
Water	Insoluble	Not Recommended for stock solutions	
Ethanol	Insoluble	Not Recommended for stock solutions	

Note: It is crucial to use anhydrous DMSO to prevent hydrolysis of the compound. The hygroscopic nature of DMSO means it can absorb water from the atmosphere, which may affect the long-term stability of the stock solution.

Experimental Protocol: Preparation of a 10 mM CI-HIBO Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **CI-HIBO** in DMSO.

Materials:

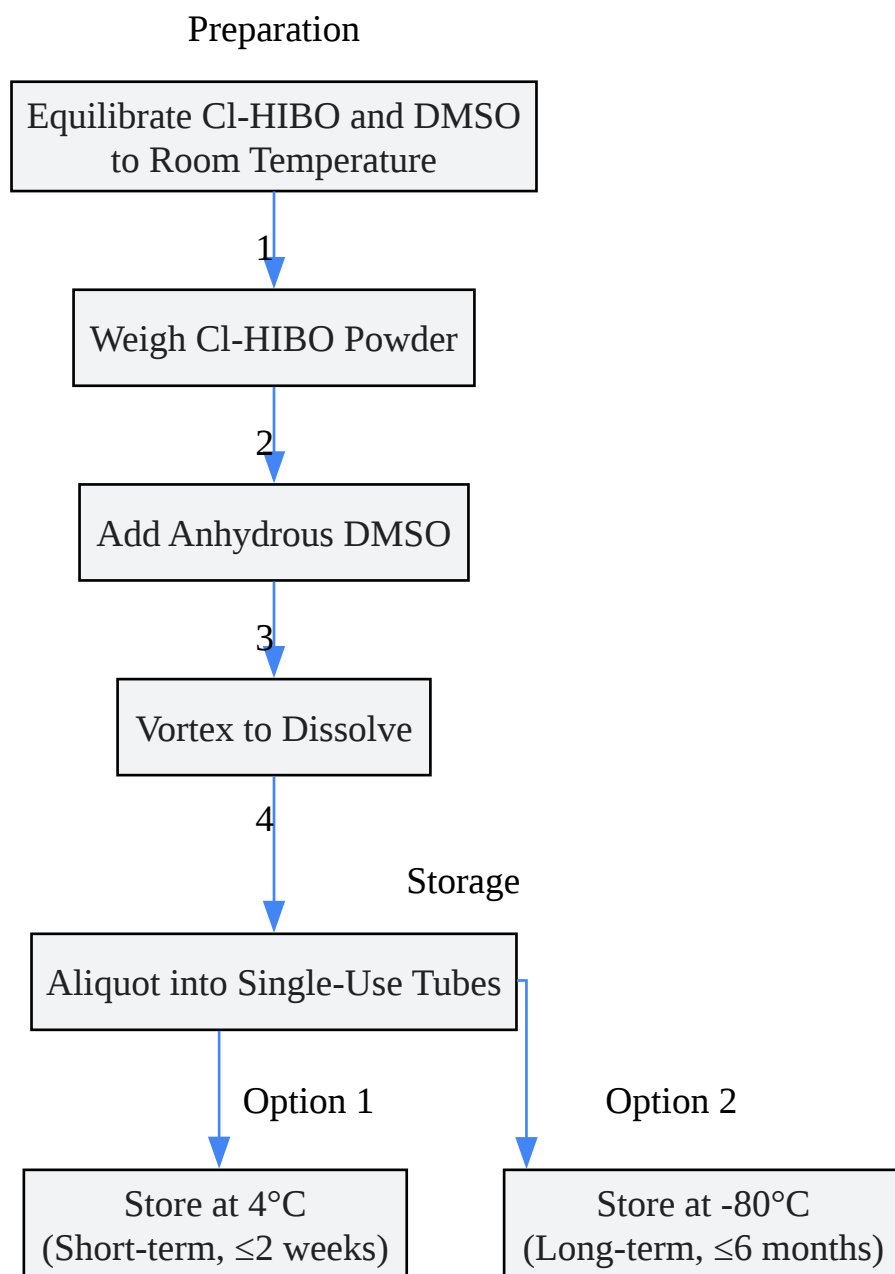
- **CI-HIBO** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- Equilibrate Reagents: Allow the **CI-HIBO** powder and anhydrous DMSO to reach room temperature before use. This prevents condensation from forming inside the containers.
- Weighing **CI-HIBO**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the desired amount of **CI-HIBO** powder. To prepare 1 mL of a 10 mM stock solution, you will need 2.066 mg of **CI-HIBO**.
 - Calculation:
 - Volume (L) x Concentration (mol/L) = Moles
 - $0.001\text{ L} \times 0.010\text{ mol/L} = 0.0001\text{ mol}$
 - Moles x Molecular Weight (g/mol) = Mass (g)
 - $0.0001\text{ mol} \times 206.58\text{ g/mol} = 0.002066\text{ g} = 2.066\text{ mg}$
- Dissolving **CI-HIBO**:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **CI-HIBO**. For a 10 mM solution, if you weighed 2.066 mg, add 1 mL of DMSO.

- Cap the tube tightly.
- Mixing:
 - Vortex the solution until the **CI-HIBO** powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary, but avoid excessive heat.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles and reduces the risk of contamination and degradation.
 - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
 - For short-term storage (up to 2 weeks), store the aliquots at 4°C.
 - For long-term storage (up to 6 months), store the aliquots at -80°C.

Experimental Workflow



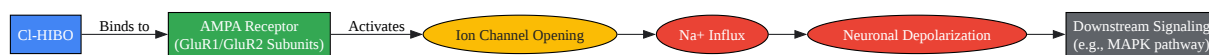
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Caption: Workflow for preparing **CI-HIBO** stock solution.

Mechanism of Action: AMPA Receptor Activation

CI-HIBO exerts its effects by binding to and activating AMPA receptors, which are ionotropic glutamate receptors that mediate the majority of fast excitatory synaptic transmission in the

central nervous system.



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Caption: **CI-HIBO** signaling pathway via AMPA receptor.

Upon binding of **CI-HIBO**, the AMPA receptor undergoes a conformational change that opens its associated ion channel. This allows for the influx of sodium ions (Na⁺) into the neuron, leading to depolarization of the postsynaptic membrane. This depolarization can then trigger downstream signaling cascades, such as the mitogen-activated protein kinase (MAPK) pathway, which are involved in various cellular processes including synaptic plasticity.

Safety Precautions

Standard laboratory safety practices should be followed when handling **CI-HIBO** and DMSO.

- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Handle **CI-HIBO** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- DMSO can facilitate the absorption of other chemicals through the skin. Therefore, exercise caution and avoid direct skin contact.
- Dispose of all waste materials according to institutional guidelines.

By following these detailed application notes and protocols, researchers can ensure the accurate and safe preparation of **CI-HIBO** stock solutions for their experimental needs.

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